

Application Notes and Protocols: Ethyl 1-Hydroxycyclopropane-1-carboxylate in Organic Synthesis

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Compound of Interest

Compound Name: *Ethyl 1-hydroxycyclopropane-1-carboxylate*

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These application notes provide a comprehensive overview of the synthesis and utility of **ethyl 1-hydroxycyclopropane-1-carboxylate** as a versatile building block in modern organic synthesis. The unique strained three-membered ring system, coupled with the hydroxyl and ester functionalities, makes it a valuable precursor for the construction of more complex molecular architectures.

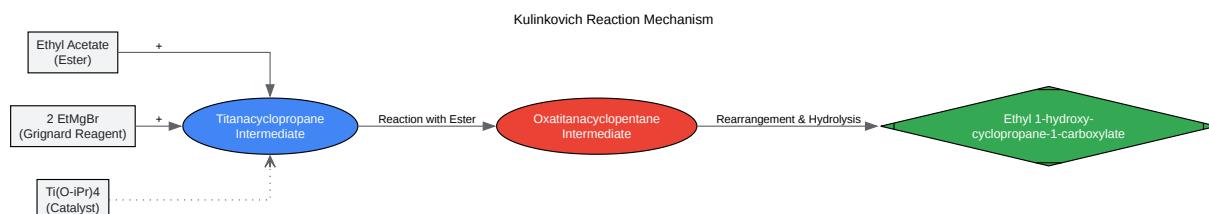
Synthesis of Ethyl 1-Hydroxycyclopropane-1-carboxylate

The preparation of 1-substituted cyclopropanols, such as **ethyl 1-hydroxycyclopropane-1-carboxylate**, is efficiently achieved through the Kulinkovich reaction.[1][2][3] This organotitanium-mediated cyclopropanation of esters provides a direct route to these valuable synthetic intermediates.

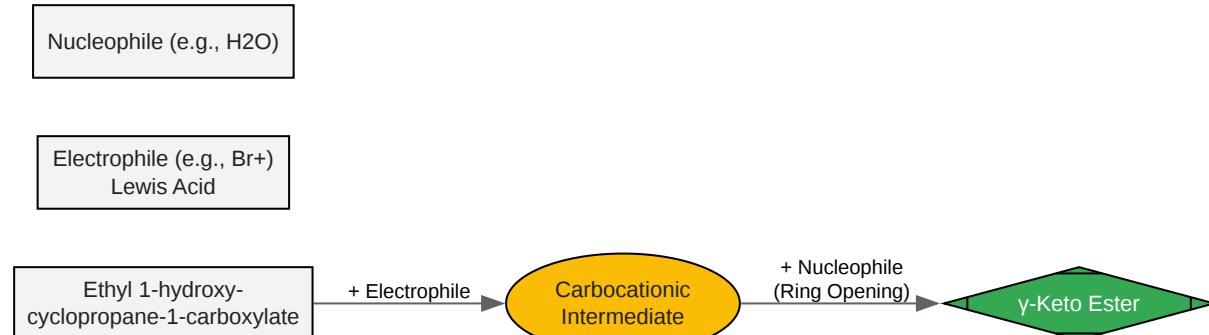
Reaction Principle: The Kulinkovich Reaction

The Kulinkovich reaction involves the treatment of an ester with a Grignard reagent (typically with β -hydrogens, like ethylmagnesium bromide) in the presence of a titanium(IV) alkoxide catalyst, such as titanium(IV) isopropoxide.[1][2] The reaction proceeds through the in situ

formation of a titanacyclopropane intermediate, which then reacts with the ester to yield the corresponding cyclopropanol derivative.



Synthesis of γ -Keto Esters



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- 3. The Kulinkovich hydroxycyclopropanation reaction in natural product synthesis - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
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